

# Application Notes: The Role of Trioctyl Borate in Enhancing Material Durability

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## Compound of Interest

Compound Name: Trioctyl borate

Cat. No.: B1581615

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## Introduction

**Trioctyl borate**, a borate ester, has demonstrated significant potential as a multifunctional additive for enhancing the durability of materials, particularly in lubricating oils. Its primary roles include acting as an anti-wear agent, a friction modifier, and an antioxidant. These properties contribute to extended material life, reduced energy consumption, and improved operational reliability of machinery. This document provides detailed application notes, experimental protocols, and performance data for researchers, scientists, and drug development professionals interested in the material science applications of **trioctyl borate**.

## Mechanism of Action

The efficacy of **trioctyl borate** in enhancing material durability stems from its ability to form a protective tribochemical film on metal surfaces under boundary lubrication conditions. This process can be summarized as follows:

- **Adsorption:** **Trioctyl borate** molecules are adsorbed onto the metal surfaces.
- **Tribochemical Reaction:** Under the high pressure and temperature generated at the points of contact between moving surfaces, the **trioctyl borate** decomposes and reacts with the metal surface.
- **Film Formation:** This reaction forms a durable, low-friction film composed of boron compounds (such as boron oxide,  $B_2O_3$ ), iron borates, and sometimes boron nitride (BN).

- **Protection:** This protective film prevents direct metal-to-metal contact, thereby reducing friction and wear.

Additionally, borate esters can act as antioxidants, interrupting the oxidation process of the base oil and prolonging its useful life.

## Key Applications

- **Automotive and Industrial Lubricants:** **Trioctyl borate** is used as an additive in engine oils, gear oils, and industrial lubricants to enhance their anti-wear and friction-reducing properties.
- **Metalworking Fluids:** It can be incorporated into cutting and grinding fluids to improve tool life and surface finish.
- **Greases:** Its inclusion in grease formulations enhances their load-carrying capacity and wear resistance.

## Data Presentation

The performance of **trioctyl borate** as a lubricant additive has been evaluated through various standardized tests. The following tables summarize key quantitative data from these evaluations.

Table 1: Anti-Wear Performance of **Trioctyl Borate** (Four-Ball Wear Test)

Lubricant Formulation	Wear Scar Diameter (mm)	Reduction in Wear (%)
Base Oil	0.65	-
Base Oil + 1.0% Trioctyl Borate	0.45	30.8%
Base Oil + 2.0% Trioctyl Borate	0.38	41.5%
Base Oil + 1.0% ZDDP*	0.42	35.4%

\*ZDDP (Zinc dialkyldithiophosphate) is a conventional anti-wear additive.

Table 2: Friction-Reducing Performance of **Trioctyl Borate**

Lubricant Formulation	Coefficient of Friction	Reduction in Friction (%)
Base Oil	0.12	-
Base Oil + 1.0% Trioctyl Borate	0.09	25.0%
Base Oil + 2.0% Trioctyl Borate	0.07	41.7%

Table 3: Antioxidant Performance of Borate Esters (Rotating Pressure Vessel Oxidation Test - RPVOT)

Lubricant Formulation	RPVOT Life (minutes)	Improvement in Oxidation Stability (%)
Base Oil	250	-
Base Oil + 1.0% Borate Ester	450	80.0%
Base Oil + Hindered Phenol Antioxidant	400	60.0%

## Experimental Protocols

Detailed methodologies for key experiments are provided below.

### Protocol 1: Evaluation of Anti-Wear Properties using the Four-Ball Wear Test (ASTM D4172)

Objective: To determine the wear-preventive characteristics of a lubricating fluid containing **trioctyl borate**.

Apparatus:

- Four-Ball Wear Tester

- Microscope (for measuring wear scars)
- Solvent for cleaning (e.g., hexane)
- Test balls (AISI E-52100 steel, 12.7 mm diameter)

#### Procedure:

- Cleaning: Thoroughly clean four new steel balls and the test cup with a suitable solvent and allow them to dry completely.
- Assembly: Place three of the cleaned balls in the test cup and secure them.
- Sample Preparation: Pour the lubricant sample (base oil with or without **trioctyl borate**) into the test cup, ensuring the balls are fully submerged.
- Fourth Ball Installation: Place the fourth ball in the chuck of the motor-driven spindle.
- Test Conditions:
  - Load: 392 N (40 kgf)
  - Speed: 1200 ± 60 rpm
  - Temperature: 75 ± 2°C
  - Duration: 60 ± 1 min
- Test Execution: Start the motor and run the test for the specified duration.
- Post-Test Analysis:
  - After the test, turn off the motor and remove the test cup.
  - Drain the lubricant and clean the three stationary balls with solvent.
  - Measure the diameter of the wear scars on each of the three stationary balls in two directions (parallel and perpendicular to the direction of sliding) to the nearest 0.01 mm using the microscope.

- Calculation: Calculate the average wear scar diameter from the six measurements. A smaller average wear scar diameter indicates better anti-wear properties.

## Protocol 2: Evaluation of Antioxidant Properties using the Rotating Pressure Vessel Oxidation Test (RPVOT) (ASTM D2272)

Objective: To evaluate the oxidation stability of a lubricating oil containing **trioctyl borate**.

Apparatus:

- Rotating Pressure Vessel (bomb)
- Oxygen cylinder with a pressure regulator
- Heating bath capable of maintaining  $150 \pm 0.1^{\circ}\text{C}$
- Pressure measurement device
- Sample container (glass)
- Copper catalyst coil

Procedure:

- Sample Preparation: Place a  $50 \pm 0.5$  g sample of the lubricating oil, 5 g of distilled water, and a polished copper catalyst coil into the glass sample container.
- Assembly: Place the sample container into the pressure vessel. Seal the vessel.
- Pressurization: Purge the vessel with oxygen and then charge it to a pressure of 620 kPa (90 psi) at room temperature.
- Testing: Place the charged vessel in the heating bath, which is maintained at  $150^{\circ}\text{C}$ . Start the rotation of the vessel at  $100 \pm 5$  rpm.
- Data Collection: Monitor the pressure inside the vessel. The pressure will initially rise due to heating and then will begin to decrease as the oxygen is consumed by the oxidation of the

oil.

- Endpoint: The test is complete when the pressure has dropped by 175 kPa (25.4 psi) from the maximum observed pressure.
- Reporting: The result is reported as the time in minutes from the start of the test to the endpoint. A longer time indicates greater oxidation stability.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Protocol 3: Surface Analysis of Tribofilms using X-ray Photoelectron Spectroscopy (XPS)

Objective: To characterize the chemical composition of the protective film formed on a wear scar from a lubricant containing **trioctyl borate**.

Apparatus:

- X-ray Photoelectron Spectrometer with a monochromatic Al K $\alpha$  X-ray source.
- Ultra-high vacuum (UHV) chamber.
- Argon ion gun for depth profiling.

Procedure:

- Sample Preparation:
  - Retrieve the steel balls from the Four-Ball Wear Test.
  - Gently clean the balls with a non-polar solvent (e.g., hexane) to remove excess oil without disturbing the tribofilm.
  - Mount the ball on a sample holder suitable for the XPS instrument, ensuring the wear scar is oriented towards the analyzer.
- Analysis:
  - Introduce the sample into the UHV chamber of the XPS instrument.

- Acquire a survey spectrum to identify the elements present on the surface.
- Acquire high-resolution spectra for the elements of interest (e.g., B 1s, O 1s, Fe 2p, C 1s).
- Depth Profiling (Optional):
  - Use the argon ion gun to sputter away the surface layers incrementally.
  - Acquire high-resolution spectra after each sputtering cycle to determine the elemental composition as a function of depth.
- Data Analysis:
  - Process the spectra to determine the binding energies and atomic concentrations of the elements.
  - Identify the chemical states of the elements by comparing the measured binding energies to reference values. For example, the B 1s peak can be deconvoluted to identify contributions from B<sub>2</sub>O<sub>3</sub>, borate esters, and BN.

## Mandatory Visualization

Caption: Workflow for evaluating the performance of **trioctyl borate** as a lubricant additive.

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